

Polyglyceryl-2 Triisostearate chemical structure and synthesis pathways

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Compound of Interest

Compound Name: Polyglyceryl-2 Triisostearate

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An In-depth Technical Guide to **Polyglyceryl-2 Triisostearate**: Chemical Structure and Synthesis Pathways

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and synthesis pathways of **Polyglyceryl-2 Triisostearate**, a versatile nonionic surfactant and emollient widely utilized in the cosmetics, personal care, and pharmaceutical industries.

Chemical Structure and Properties

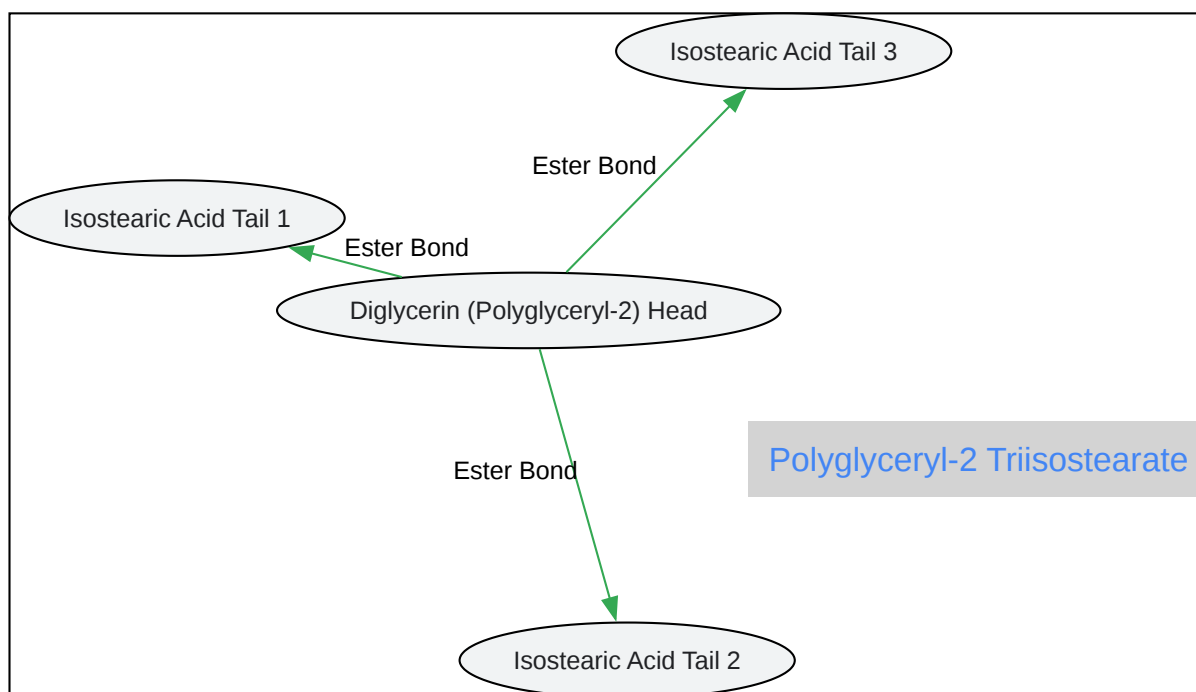
Polyglyceryl-2 Triisostearate is the triester of diglycerin (polyglycerol-2) and isostearic acid. [1] Isostearic acid is a branched-chain fatty acid, which imparts unique physical properties to the resulting ester, such as a low melting point and a non-greasy feel.[2]

Chemical Identifiers:

- IUPAC Name: [3-[2,3-bis(16-methylheptadecanoyloxy)propoxy]-2-hydroxypropyl] 16-methylheptadecanoate[3]
- CAS Number: 120486-24-0[4]
- Molecular Formula: $C_{60}H_{116}O_8$ [5]

- Molecular Weight: 965.56 g/mol [3]

The structure of **Polyglyceryl-2 Triisostearate** consists of a hydrophilic diglycerol head and three lipophilic isostearic acid tails. This amphiphilic nature is the basis for its function as an emulsifier and dispersing agent.



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Caption: Chemical structure of **Polyglyceryl-2 Triisostearate**.

Physicochemical Properties:

The physicochemical properties of **Polyglyceryl-2 Triisostearate** can vary slightly depending on the grade and manufacturer. A summary of typical properties is provided in the table below.

| Property | Value |
|---------------------------------|--|
| Appearance | Pale yellow to amber viscous liquid or low-melting waxy material[2] |
| Odor | Faint, fatty odor[2] |
| Density (at 20°C) | Approximately 0.90–0.95 g/cm ³ [2] |
| Solubility | Miscible in oils, esters, and many nonpolar solvents; dispersible in water[2][6] |
| HLB Value | Low (highly lipophilic)[2] |
| Acid Value (mg KOH/g) | < 0.5[4] |
| Saponification Value (mg KOH/g) | 170 - 185[4] |
| Iodine Value (g/100g) | < 5.0[4] |
| Viscosity | High[6] |

Synthesis Pathways

The primary method for synthesizing **Polyglyceryl-2 Triisostearate** is the direct esterification of diglycerin with isostearic acid.[6] This reaction can be catalyzed by chemical catalysts or enzymes.

A. Chemical Synthesis

The chemical synthesis involves reacting diglycerin with three equivalents of isostearic acid at elevated temperatures, typically in the range of 200-240°C, under a nitrogen atmosphere to prevent oxidation.[7] The reaction is driven to completion by the removal of water, often aided by reduced pressure.[2]

Catalysts: Commonly used catalysts are acidic, such as:

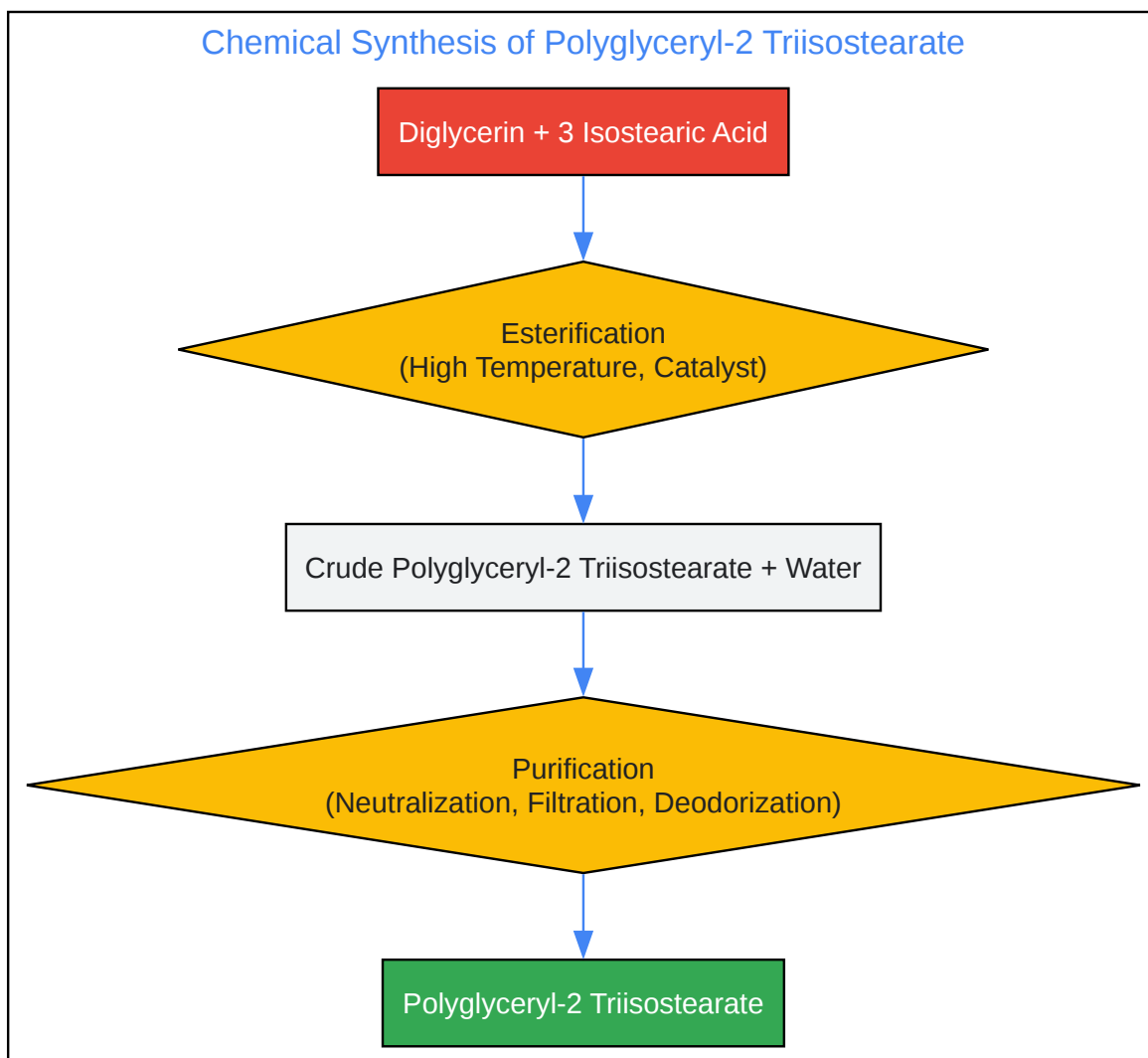
- Sulfonic acids (e.g., p-toluenesulfonic acid)[2]
- Solid acid catalysts like zeolites[2]

- Hypophosphorous acid

Alkaline catalysts like sodium hydroxide or potassium carbonate can also be used, particularly in the initial polymerization of glycerol to diglycerin.

Purification: Post-reaction, the crude product is purified. This typically involves:

- Neutralization: If an acid or alkaline catalyst is used, it is neutralized.
- Filtration: To remove the catalyst and any solid impurities.
- Deodorization and Decolorization: Often achieved by steam stripping or treatment with activated carbon to remove volatile impurities and colored bodies.



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Caption: Chemical synthesis pathway of **Polyglyceryl-2 Triisostearate**.

B. Enzymatic Synthesis

An alternative, "greener" synthesis route involves the use of lipases as biocatalysts. This method offers higher specificity and milder reaction conditions, typically lower temperatures (60-90°C), which can minimize the formation of by-products.[8]

Enzymes: Immobilized lipases are commonly used, with *Candida antarctica* lipase B (often supplied as Novozym 435) being a popular choice for esterification reactions.[1][8]

Advantages of Enzymatic Synthesis:

- Milder reaction conditions: Lower energy consumption and reduced risk of side reactions.
- High selectivity: Fewer by-products and a purer final product.
- Easier catalyst removal: Immobilized enzymes can be easily filtered out and potentially reused.

The overall process is similar to the chemical synthesis, involving the reaction of diglycerin and isostearic acid, but at a lower temperature and with the enzyme as the catalyst. The removal of water is still crucial to drive the reaction towards the product.

Experimental Protocols

While specific industrial protocols are proprietary, a general laboratory-scale procedure for the chemical synthesis of a polyglyceryl ester is outlined below, based on typical esterification processes.[7]

Materials:

- Diglycerin
- Isostearic Acid
- p-Toluenesulfonic acid (catalyst)
- Nitrogen gas supply
- Round-bottom flask equipped with a mechanical stirrer, thermometer, nitrogen inlet, and a Dean-Stark apparatus or similar setup for water removal.

Procedure:

- Charge the round-bottom flask with diglycerin and isostearic acid in a 1:3 molar ratio.

- Add the catalyst (e.g., 0.1-0.5% by weight of the reactants).
- Begin stirring and purge the system with nitrogen.
- Heat the mixture to the reaction temperature (e.g., 230°C).[7]
- Continuously remove the water formed during the reaction using the Dean-Stark trap.
- Monitor the reaction progress by measuring the acid value of the mixture at regular intervals. The reaction is considered complete when the acid value falls below a predetermined level (e.g., < 1 mg KOH/g).
- Cool the reaction mixture.
- If necessary, neutralize the catalyst with an appropriate base.
- Filter the crude product to remove the catalyst.
- Further purification, such as vacuum distillation to remove unreacted starting materials or deodorization, may be performed to achieve the desired purity.

For enzymatic synthesis, a similar procedure would be followed but with the reaction temperature maintained at the optimal temperature for the specific lipase used (e.g., 84°C).[8] The reaction time may be longer, and the removal of water is often achieved by applying a vacuum.

Conclusion

Polyglyceryl-2 Triisostearate is a valuable ingredient with a well-defined chemical structure that contributes to its desirable properties as an emollient and emulsifier. Its synthesis via the esterification of diglycerin and isostearic acid can be achieved through both chemical and enzymatic routes, with the latter offering a more sustainable approach. Understanding these synthesis pathways and the resulting physicochemical properties is crucial for its effective application in product formulation and development.

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